

3,4-Dimethyl-1,5-hexadiene chemical and physical properties

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Compound of Interest

Compound Name: 3,4-Dimethyl-1,5-hexadiene

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An In-depth Technical Guide to 3,4-Dimethyl-1,5-hexadiene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and spectroscopic data of **3,4-Dimethyl-1,5-hexadiene**. The information is intended to support research and development activities where this compound is of interest.

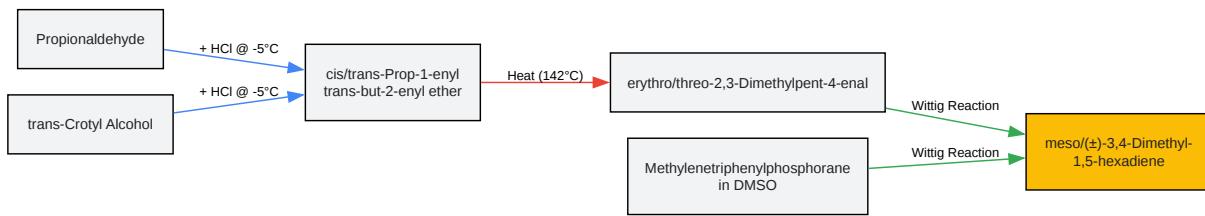
Chemical and Physical Properties

3,4-Dimethyl-1,5-hexadiene is a volatile organic compound with the molecular formula C8H14.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is a member of the diene family, characterized by the presence of two carbon-carbon double bonds. The physical and chemical properties of **3,4-Dimethyl-1,5-hexadiene** are summarized in the table below.

Property	Value
Molecular Formula	C8H14 ^{[1][2][3][4]}
Molecular Weight	110.20 g/mol ^{[1][2][5]}
IUPAC Name	3,4-dimethylhexa-1,5-diene ^[2]
CAS Registry Number	4894-63-7 ^{[1][2]}
Density	0.723 g/mL ^[1]
Boiling Point	100 °C ^[1]
Refractive Index	1.419 ^[1]
InChI	InChI=1S/C8H14/c1-5-7(3)8(4)6-2/h5-8H,1-2H2,3-4H3 ^{[2][6]}
InChIKey	BKVALJGAKNDDJJ-UHFFFAOYSA-N ^{[1][2]}
SMILES	CC(C=C)C(C)C=C ^[1]

Synthesis Protocol

A known method for the synthesis of meso- and (\pm)-3,4-dimethylhexa-1,5-diene involves a Wittig reaction.^[7] The general workflow for this synthesis is outlined below.



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Caption: Synthesis workflow for **3,4-Dimethyl-1,5-hexadiene**.

Experimental Details:

- Formation of Prop-1-enyl trans-but-2-enyl ether: Dry hydrogen chloride is carefully added to a mixture of propionaldehyde and trans-crotyl alcohol at -5°C. This reaction yields a mixture of cis- and trans-prop-1-enyl trans-but-2-enyl ethers, which can be separated by fractional distillation.[7]
- Claisen Rearrangement: The separated cis- and trans-isomers are heated to 142°C. The cis-isomer undergoes a Claisen rearrangement to form erythro-2,3-dimethylpent-4-enal, while the trans-isomer yields the threo-isomer.[7]
- Wittig Reaction: The respective aldehyde isomers are then treated with methylenetriphenylphosphorane in dimethyl sulfoxide (DMSO). This step converts the aldehydes into meso- and (±)-3,4-dimethylhexa-1,5-diene with high isomeric purity.[7]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3,4-Dimethyl-1,5-hexadiene**.

3.1. Mass Spectrometry (GC-MS)

Gas chromatography-mass spectrometry (GC-MS) is a key analytical technique for this compound. In the mass spectrum of **3,4-Dimethyl-1,5-hexadiene**, the most abundant fragment ion (top peak) is observed at a mass-to-charge ratio (m/z) of 55. The second and third most intense peaks are found at m/z 29 and 81, respectively.[2]

3.2. Carbon-13 Nuclear Magnetic Resonance (¹³C NMR) Spectroscopy

¹³C NMR spectroscopy provides information about the carbon skeleton of the molecule. The spectrum of **3,4-Dimethyl-1,5-hexadiene** has been reported and is available in spectral databases.[2]

Reactivity and Applications

As a diene, **3,4-Dimethyl-1,5-hexadiene** can undergo various chemical reactions, including cycloadditions and polymerizations. It has been used in the synthesis of

acetylacetonatorhodium(I) complexes.^[7] The stereochemistry of the diene plays a significant role in the properties and stability of these metal complexes.^[7]

Safety and Handling

While specific safety data for **3,4-Dimethyl-1,5-hexadiene** is not extensively detailed, general precautions for handling volatile dienes should be followed. These compounds are typically flammable and should be handled in a well-ventilated area, away from ignition sources.^{[8][9]} Personal protective equipment, including safety goggles, gloves, and a lab coat, is recommended.^[11] Store the compound in a tightly sealed container in a cool, dry place.

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